

A Comprehensive Technical Guide to the Safe Handling of Diazald®

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Compound of Interest

Compound Name: *Diazald*

Cat. No.: *B120255*

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For researchers, scientists, and professionals in drug development, the proper handling of chemical reagents is paramount to ensuring laboratory safety and experimental integrity.

Diazald® (N-methyl-N-nitroso-p-toluenesulfonamide) is a widely used precursor for the in-situ generation of diazomethane, a versatile but highly toxic and explosive methylating agent.^{[1][2]}

This guide provides an in-depth overview of the essential safety precautions, handling protocols, and emergency procedures required when working with **Diazald®**.

Hazard Identification and Quantitative Data

Diazald® itself is classified as a hazardous substance with multiple risk factors. It is crucial to be fully aware of its properties to mitigate potential dangers.

GHS Classification:

- Self-reactive substance (Type C)^[3]
- Acute toxicity, Oral (Category 5)^[3]
- Skin irritation (Category 2)^[3]
- Eye irritation (Category 2A)^[3]
- Skin sensitization (Category 1)^[3]
- Specific target organ toxicity - single exposure (Category 3)^[3]

Signal Word: Danger[3]

Hazard Statements:

- H242: Heating may cause a fire.[3]
- H303: May be harmful if swallowed.[3]
- H315: Causes skin irritation.[3]
- H317: May cause an allergic skin reaction.[3]
- H319: Causes serious eye irritation.[3]
- H335: May cause respiratory irritation.[3]

The following table summarizes key quantitative data for **Diazald®**:

Property	Value	Source(s)
Molecular Formula	CH ₃ C ₆ H ₄ SO ₂ N(CH ₃)NO	
Molecular Weight	214.24 g/mol	[4]
CAS Number	80-11-5	[4]
Melting Point	61-62 °C	[4]
Storage Temperature	Recommended refrigerated for prolonged storage.	[1]
Decomposition Temperature	May begin to self-heat and spontaneously ignite at temperatures above 40°C.	[4]

Engineering Controls and Personal Protective Equipment (PPE)

To minimize exposure and ensure a safe working environment, a combination of engineering controls and appropriate PPE is mandatory.

Engineering Controls:

- Fume Hood: All work involving **Diazald®** and the generation of diazomethane must be conducted in a properly functioning chemical fume hood.[1][5]
- Ventilation: Adequate exhaust ventilation should be in place where dust may be formed.[3]
- Safety Shield: Use a blast shield during diazomethane distillations to protect the researcher.[5]
- Dedicated Glassware: Use only flame-polished or Clear-Seal® joint glassware specifically designed for diazomethane generation to avoid explosions initiated by rough surfaces.[1][6]

Personal Protective Equipment (PPE):

- Eye and Face Protection: Chemical safety goggles that meet OSHA's eye and face protection regulations (29 CFR 1910.133) or European Standard EN166 are required. A face shield is also recommended.[5][7]
- Skin Protection:
 - Gloves: Wear appropriate chemical-resistant gloves. Inspect gloves before use and use proper removal techniques.[3][7] Double gloving is recommended.[5]
 - Lab Coat: A lab coat, long pants, and closed-toed footwear must be worn.[5]
 - Protective Clothing: Wear appropriate protective clothing to prevent skin exposure.[7]
- Respiratory Protection: If workplace conditions warrant, a respiratory protection program that meets OSHA's 29 CFR 1910.134 and ANSI Z88.2 requirements or European Standard EN 149 must be followed. A dust mask of type N95 (US) is a form of personal protective equipment.[7]

Experimental Protocols for Safe Handling

The following protocols outline the necessary steps for safely handling **Diazald®** from receipt to disposal.

Storage and Handling:

- Store **Diazald®** in a tightly closed, brown bottle in a cool, dry, and well-ventilated area away from incompatible substances, heat, and sources of ignition.[1][7] For prolonged storage, refrigeration is recommended.[1]
- Avoid contact with skin and eyes, and prevent the formation of dust and aerosols.[3]
- Wash hands thoroughly after handling.[7]

Diazomethane Generation from Diazald® (Example Protocol):

Warning: The generation of diazomethane should never be performed by an inexperienced individual or when working alone.[5] This is a representative procedure and should be adapted based on the specific scale and experimental requirements.

- Preparation:
 - Assemble the dedicated, flame-polished glassware for diazomethane generation within a chemical fume hood and behind a safety shield.[1][5]
 - In the reaction vessel, dissolve potassium hydroxide (5 g) in water (8 mL) and add 95% ethanol (10 mL).[1][5]
 - Prepare a solution of **Diazald®** (5.0 g) in ether (45 mL) in a separatory funnel.[1][5]
- Reaction:
 - Warm the reaction vessel to approximately 65 °C using a water bath.[1][5]
 - Slowly add the **Diazald®** solution from the separatory funnel to the reaction vessel over a period of about 20 minutes. The rate of addition should approximate the rate of distillation. [1][5]
- Distillation and Collection:
 - The generated diazomethane will co-distill with the ether.

- Collect the yellow ethereal solution of diazomethane in a receiving flask cooled in a dry ice/isopropanol bath.[1][5]
- Completion and Quenching:
 - Once the **Diazald**® solution has been completely added, slowly add an additional 10 mL of ether to the reaction vessel and continue the distillation until the distillate is colorless.[1][5]
 - Any unused diazomethane should be quenched by slowly adding acetic acid until the yellow color disappears.[8]

Spill and Waste Disposal:

- Spills: In the event of a small spill inside a chemical fume hood, close the sash and allow it to evaporate. For larger spills, evacuate the area, activate the fire alarm, and call for emergency assistance.[5] Do not attempt to handle large spills of diazomethane solutions.[5]
- Waste Disposal: Dispose of waste materials in accordance with local, regional, and national regulations. Leave chemicals in their original containers and do not mix with other waste. Contaminated glassware should be left in the fume hood for at least a day before being carefully cleaned.[5]

First Aid and Emergency Procedures

Immediate and appropriate first aid is critical in the event of exposure to **Diazald**®.

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[7]
- Skin Contact: Immediately flush skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention.[7]
- Inhalation: Move the individual to fresh air immediately. If breathing is difficult or has stopped, provide artificial respiration and seek immediate medical attention.[7]
- Ingestion: If the person is conscious and alert, rinse their mouth and have them drink 2-4 cupfuls of milk or water. Do not induce vomiting. Seek immediate medical attention.[7]

- Fire: Use a water spray, alcohol-resistant foam, dry chemical, or carbon dioxide to extinguish a fire.[3] Wear a self-contained breathing apparatus and full protective gear.[7]

Logical Workflow for Handling Diazald®

The following diagram illustrates the logical progression of safety precautions when working with **Diazald®**.



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Caption: Workflow for Safe Handling of **Diazald®**.

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References

- 1. sigmaaldrich.com [sigmaaldrich.com]
- 2. Diazald - Wikipedia [en.wikipedia.org]
- 3. westliberty.edu [westliberty.edu]
- 4. Diazald 99 80-11-5 [sigmaaldrich.com]
- 5. bruckner.research.uconn.edu [bruckner.research.uconn.edu]
- 6. pure.mpg.de [pure.mpg.de]
- 7. Diazald(80-11-5)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- 8. westgroup.chem.ualberta.ca [westgroup.chem.ualberta.ca]
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